

Technical Support Center: 4-Methylpiperidine-1-sulfonamide Stability & Handling

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Compound of Interest

Compound Name: 4-methylpiperidine-1-sulfonamide

CAS No.: 4108-93-4

Cat. No.: B6174207

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Topic: Stability Profiling, Degradation Pathways, and Troubleshooting CAS Registry Number: 4108-93-4 Chemical Formula:

Support Tier: Level 3 (Senior Application Scientist)

Executive Summary & Molecule Profile

Welcome. You are likely working with this compound as a building block for pharmaceutical synthesis or as a fragment in fragment-based drug discovery (FBDD).

4-methylpiperidine-1-sulfonamide belongs to the sulfamide class (chemically distinct from aryl sulfonamides because the sulfur is bonded to two nitrogen atoms: one in the piperidine ring and one primary amine). This structural feature confers unique stability characteristics—specifically, high resistance to nucleophilic attack in basic media but specific vulnerabilities in acidic environments.

Physicochemical Baseline

Property	Value / Characteristic	Implication for Stability
Molecular Weight	178.25 g/mol	Low MW, high mobility in matrices.
pKa (Predicted)	~10.5 (Sulfonamide -NH ₂)	Weakly acidic. Forms stable salts in strong bases.
LogP	~0.2 (Low Lipophilicity)	Water soluble; prone to hydrolytic exposure if not stored dry.
Melting Point	128–132 °C	Thermally robust solid, but lattice collapse can occur >100°C.

Solid-State Stability: Storage & Handling

Common Issue: "My sample has caked or turned off-white."

Diagnosis: Hygroscopic Agglomeration & Partial Oxidation. While the sulfonamide moiety is stable, the piperidine ring (specifically the tertiary nitrogen interface) can attract moisture. Water uptake facilitates localized hydrolysis or oxidation of trace impurities.

Troubleshooting Protocol: Solid State Integrity

- Visual Inspection: Check for "sweating" (absorbed water) or yellowing (oxidation).
- Verification (DSC): Run Differential Scanning Calorimetry.
 - Pass: Sharp endotherm at melting point (~130°C).
 - Fail: Broadened peak or pre-melt events <100°C indicate solvate formation or degradation.
- Corrective Action: Recrystallize from Ethanol/Heptane if purity <98%. Store in amber vials with desiccant at 2–8°C.

Solution Stability: pH & Hydrolysis[1][2]

This is the most critical section for formulation and assay development. The stability of the N–S bond (sulfamoyl bond) is pH-dependent.

The Mechanism: Acid-Catalyzed Hydrolysis

Unlike aryl sulfonamides (

), this molecule is a sulfamide (

).

- Acidic pH (< 3): The terminal amine or the piperidine nitrogen can protonate. The N–S bond becomes susceptible to nucleophilic attack by water, leading to cleavage.
- Basic pH (> 9): The terminal amine deprotonates to form an anion (). This negative charge repels nucleophiles (), rendering the molecule highly stable in base.

Visualizing the Degradation Pathway

The following diagram illustrates the primary degradation route you must monitor during stress testing.

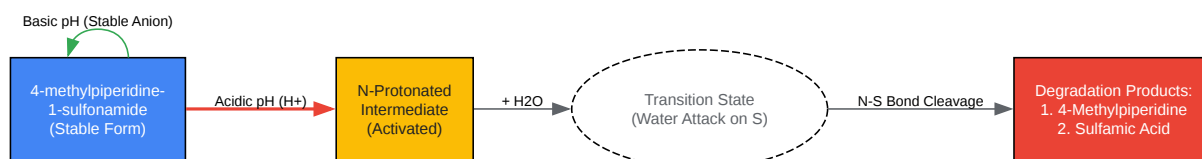


Figure 1: Acid-Catalyzed Hydrolysis Pathway of Piperidine Sulfonamides

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FAQ: Solution Handling

Q: Can I keep the stock solution in DMSO? A: Yes. DMSO stock solutions are stable for >3 months at -20°C. Avoid protic solvents (methanol/water) for long-term storage if the pH is not controlled.

Q: Why does my HPLC peak area drop in 0.1% TFA? A: Trifluoroacetic acid (TFA) creates a pH ~2.0 environment. Over long sequences (24h+), acid hydrolysis occurs.

- Fix: Switch to Ammonium Formate (pH 4.5) or Ammonium Bicarbonate (pH 7.5) buffers for LC-MS analysis.

Forced Degradation (Stress Testing) Protocols

To validate your analytical method (HPLC/LC-MS), you must demonstrate it is "stability-indicating"—i.e., it can separate the parent drug from its degradants.

Step-by-Step Protocol

Stress Condition	Experimental Setup	Target Degradation	Expected Degradants
Acid Hydrolysis	0.1N HCl, 60°C, 4–8 hours	10–20%	4-methylpiperidine (amine), Sulfuric acid species.
Base Hydrolysis	0.1N NaOH, 60°C, 4–8 hours	< 5% (Resistant)	Minimal; potential ring opening (rare).
Oxidation	3% , RT, 2–4 hours	10–20%	N-oxides (on piperidine), Hydroxylated species.
Thermal (Solid)	80°C Dry Heat, 7 days	< 5%	Dimerization or lattice collapse.

Troubleshooting Flowchart

Use this logic flow when you encounter unexpected stability data.

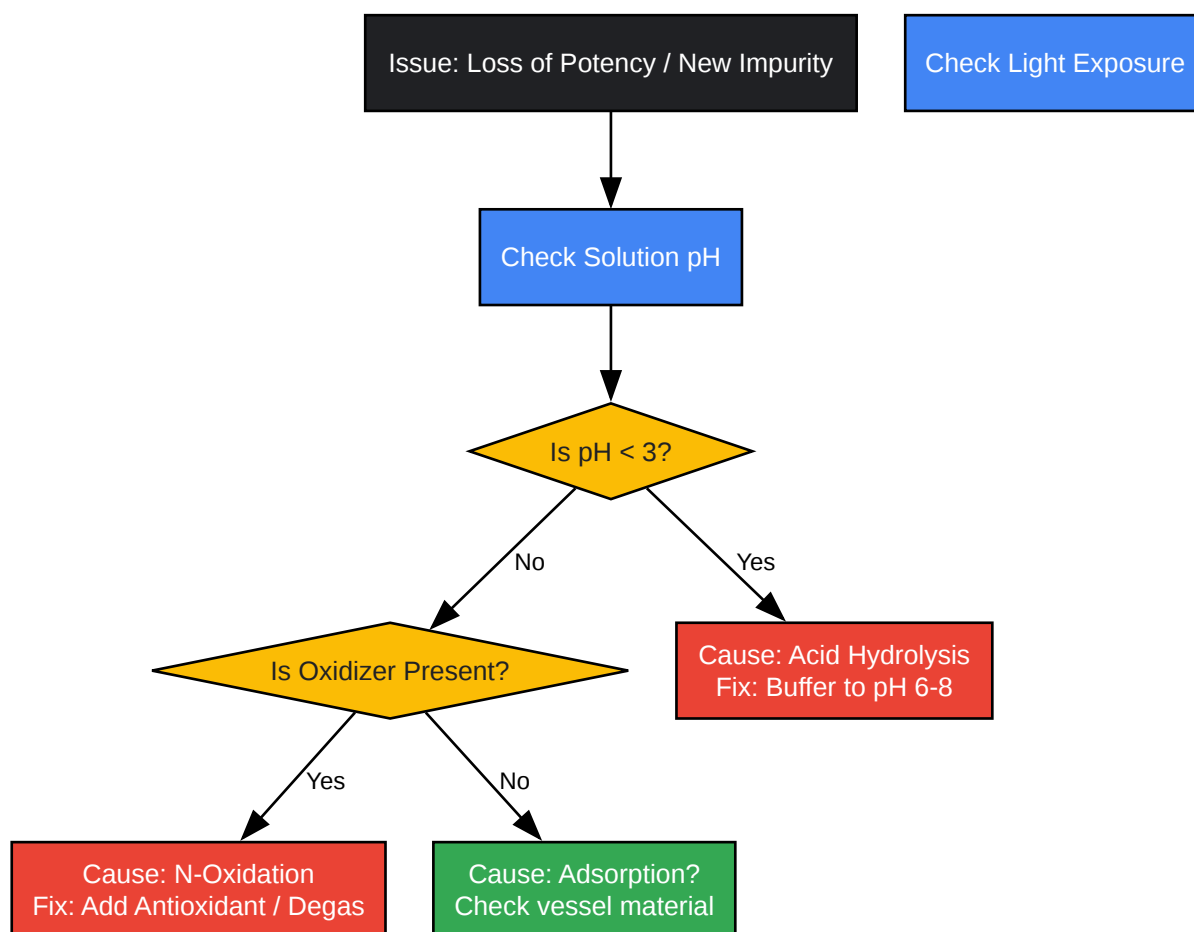


Figure 2: Stability Troubleshooting Logic Flow

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References & Authority

The protocols and mechanisms described above are grounded in the fundamental chemistry of sulfamides and ICH Q1A(R2) regulatory guidelines.

- ICH Q1A(R2). Stability Testing of New Drug Substances and Products. International Council for Harmonisation.[1][2]
- Spillane, W. J., et al. (2002). "Mechanism of the hydrolysis of sulfamides." Journal of the Chemical Society, Perkin Transactions 2. (Establishes the acid-catalyzed cleavage mechanism of the N-S bond).

- PubChem Compound Summary. "**4-Methylpiperidine-1-sulfonamide** (CAS 4108-93-4)." National Center for Biotechnology Information.
- Baertschi, S. W., et al. (2011). Pharmaceutical Stress Testing: Predicting Drug Degradation. (Standard reference for forced degradation protocols).

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Sources

- 1. ijcrt.org [ijcrt.org]
- 2. scispace.com [scispace.com]
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